

Protocol for RXFP1 Agonist cAMP Assay in HEK293 Cells

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Compound of Interest

Compound Name: RXFP1 receptor agonist-1

Cat. No.: B15137488

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Application Note & Protocol

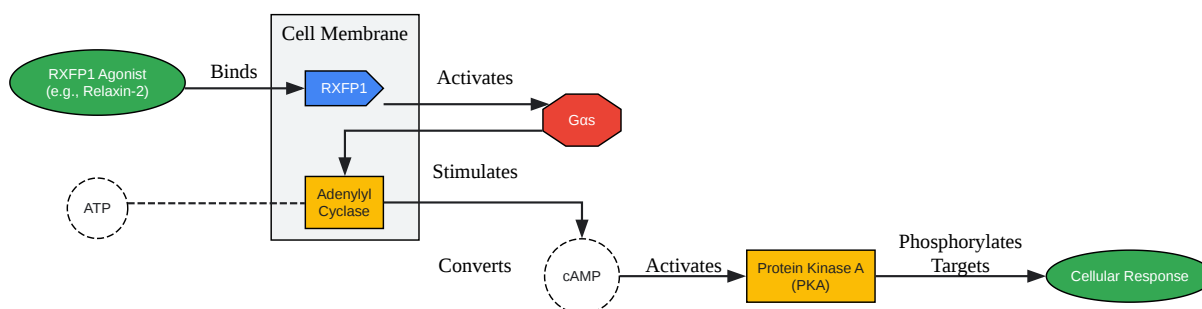
Audience: Researchers, scientists, and drug development professionals.

Introduction

The Relaxin Family Peptide Receptor 1 (RXFP1) is a G protein-coupled receptor (GPCR) that plays a crucial role in a variety of physiological processes, including cardiovascular function, reproduction, and tissue remodeling.[1][2] Activation of RXFP1 by its endogenous ligand, relaxin-2, primarily leads to the stimulation of adenylyl cyclase and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP).[3][4] This makes the measurement of cAMP levels a robust method for identifying and characterizing RXFP1 agonists. This document provides a detailed protocol for conducting a cAMP assay in Human Embryonic Kidney 293 (HEK293) cells stably expressing human RXFP1, using a time-resolved fluorescence resonance energy transfer (TR-FRET) based immunoassay.

Signaling Pathway

Upon agonist binding, RXFP1 couples to the G α s protein, which activates adenylyl cyclase to convert ATP into cAMP.[5][6] The signaling can be more complex, with some evidence suggesting RXFP1 can also couple to G α i/o proteins, leading to a biphasic cAMP response involving phosphoinositide 3-kinase (PI3K) and protein kinase C (PKC) ζ . [5] For the purpose of a primary agonist screen, the initial G α s-mediated cAMP production is the primary readout.



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Caption: RXFP1 agonist signaling pathway leading to cAMP production.

Experimental Principle

This protocol utilizes a homogeneous TR-FRET immunoassay, such as LANCE® Ultra™ or HTRF®, to quantify cAMP levels.[7][8][9][10][11][12] The assay is based on a competitive format where cAMP produced by the cells competes with a fluorescently labeled cAMP tracer (e.g., europium-cAMP) for binding to a specific anti-cAMP antibody labeled with a second fluorophore (e.g., ULIGHT™ dye or d2).[8][13][14] When the antibody is bound to the tracer, FRET occurs. An increase in cellular cAMP disrupts this interaction, leading to a decrease in the FRET signal, which is inversely proportional to the amount of cAMP produced.[10][12]

Data Presentation

Table 1: Cell Culture and Seeding Conditions

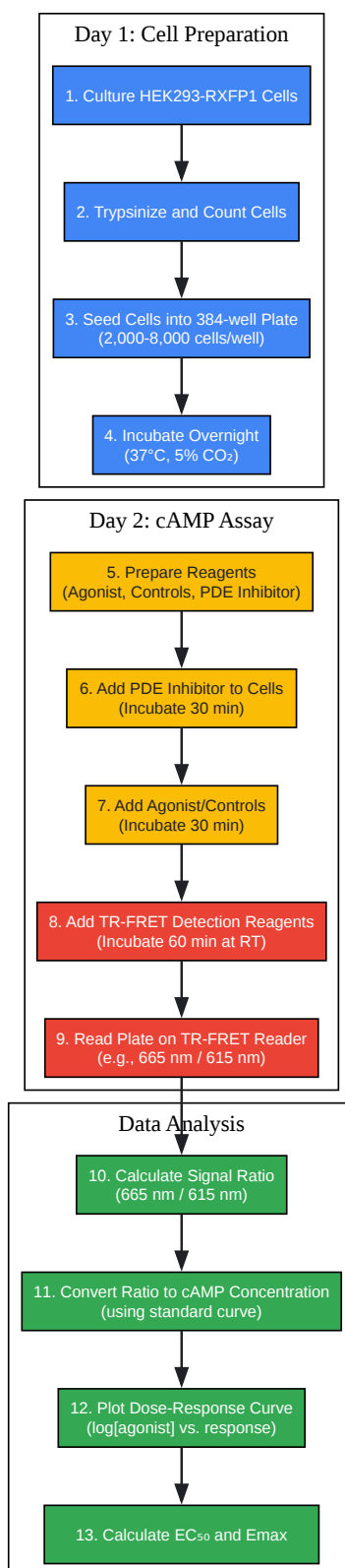
Parameter	Value	Notes
Cell Line	HEK293 stably expressing human RXFP1	Maintain selection pressure with appropriate antibiotic (e.g., Geneticin).[4]
Culture Medium	DMEM, 10% FBS, 1% Penicillin-Streptomycin	Standard culture conditions. [15]
Subculture	When cells reach 80-90% confluency	Split at a 1:8 ratio.[4]
Assay Plate	384-well, white, opaque	Suitable for luminescence/fluorescence assays.[8]
Seeding Density	2,000 - 8,000 cells/well	Optimize for best assay window.[4][6][11]
Seeding Volume	30 µL/well	[6]
Incubation	16-24 hours at 37°C, 5% CO ₂	Allows cells to attach and form a monolayer.[4][6]

Table 2: Reagent Concentrations and Incubation Times

Reagent	Working Concentration	Incubation Time	Purpose
Phosphodiesterase (PDE) Inhibitor (e.g., Ro 20-1724 or IBMX)	100-500 μ M	30 minutes	Prevents cAMP degradation, amplifying the signal. [4] [6] [10]
RXFP1 Agonist	Variable (Dose-response)	30 minutes	Stimulates RXFP1 to produce cAMP. [8] [10]
Forskolin (Positive Control)	Variable (Dose-response, e.g., 10 μ M max)	30 minutes	Directly activates adenylyl cyclase, bypassing the receptor. [4] [16]
TR-FRET Detection Reagents (e.g., Eu-cAMP and ULight-anti-cAMP)	Per manufacturer's instructions	60 minutes	Measures cAMP levels. [8] [10]

Experimental Protocol

The following protocol is a general guideline for a 384-well plate format and should be optimized for specific cell lines and assay kits.[\[8\]](#)[\[10\]](#)



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